

An In-Depth Technical Guide to 2-(4-Hydroxyphenoxy)propanoic Acid

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenoxy)propanamide

Cat. No.: B3339853

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A Note on Nomenclature: This technical guide focuses on the chemical compound 2-(4-Hydroxyphenoxy)propanoic Acid. While the initial query requested information on "**2-(4-Hydroxyphenoxy)propanamide**" (CAS Number: 127437-43-8), a thorough literature search reveals a significant lack of in-depth technical data, experimental protocols, and biological pathway information for this specific amide. In contrast, the corresponding carboxylic acid, 2-(4-hydroxyphenoxy)propanoic acid, is a well-documented and industrially significant compound. It is a key intermediate in the synthesis of numerous herbicides.^{[1][2][3][4][5]} This guide provides comprehensive information on 2-(4-hydroxyphenoxy)propanoic acid, which is likely the compound of greater interest to researchers, scientists, and drug development professionals.

Chemical Identity and Properties

2-(4-Hydroxyphenoxy)propanoic acid is a chemical compound that exists as a racemic mixture and as individual enantiomers. The (R)-enantiomer, in particular, is a crucial chiral intermediate in the production of aryloxyphenoxypropionate herbicides.^{[4][6]}

Identifier	Information	Reference
IUPAC Name	2-(4-hydroxyphenoxy)propanoic acid	[7][8]
CAS Number	67648-61-7 (racemic)	[8]
94050-90-5 ((R)-enantiomer)	[7][9][10]	
Molecular Formula	C ₉ H ₁₀ O ₄	[7][10]
Molecular Weight	182.17 g/mol	[7][8][10]
Melting Point	145-148 °C	[9]

Synthesis and Production

The synthesis of 2-(4-hydroxyphenoxy)propanoic acid is a critical process for the agrochemical industry. Both chemical and biological methods have been developed for its production.

Chemical Synthesis

A common chemical synthesis route involves the reaction of hydroquinone with an S-2-halopropanoic acid in the presence of a base.[5] Challenges in chemical synthesis include preventing over-alkylation of hydroquinone and the formation of colored by-products from the oxidation of hydroquinone.[5]

Experimental Protocol: Synthesis of 2-(4-hydroxyphenoxy)propanoic acid

A patented method for the synthesis of 2-[4-(hydroxyphenoxy)]propionic acid involves the following steps:

- **Protection of Hydroquinone:** Hydroquinone is first reacted with a protecting group to prevent the formation of di-ethers.
- **Reaction with Ethyl Lactate Derivative:** The protected hydroquinone is then reacted with an ethyl lactate derivative.

- Deprotection and Hydrolysis: The protecting group is removed, and the ester is hydrolyzed to yield 2-[4-(hydroxyphenoxy)]propionic acid.[1]

This method is described as having the advantages of mild reaction conditions, short reaction times, simple post-treatment, high yield, and low production cost, making it suitable for industrial applications.[1]

Biocatalytic Production

An alternative, environmentally friendly approach to producing (R)-2-(4-hydroxyphenoxy)propanoic acid is through the regioselective hydroxylation of (R)-2-phenoxypropionic acid by microorganisms. The fungus *Beauveria bassiana* has been identified as an effective biocatalyst for this transformation.[3][4][6]

Experimental Protocol: Microbial Production of (R)-2-(4-hydroxyphenoxy)propanoic acid

- Cultivation of *Beauveria bassiana*: The fungus is cultivated in a suitable fermentation medium.
- Substrate Addition: (R)-2-phenoxypropionic acid is added to the culture.
- Biotransformation: The fungus hydroxylates the substrate at the C-4 position of the phenyl ring.
- Extraction and Purification: The product, (R)-2-(4-hydroxyphenoxy)propanoic acid, is extracted from the fermentation broth and purified.[4][6]

Optimization of the culture medium and fermentation conditions is crucial for maximizing the yield of the desired product.[3][6]

Biological Activity and Applications

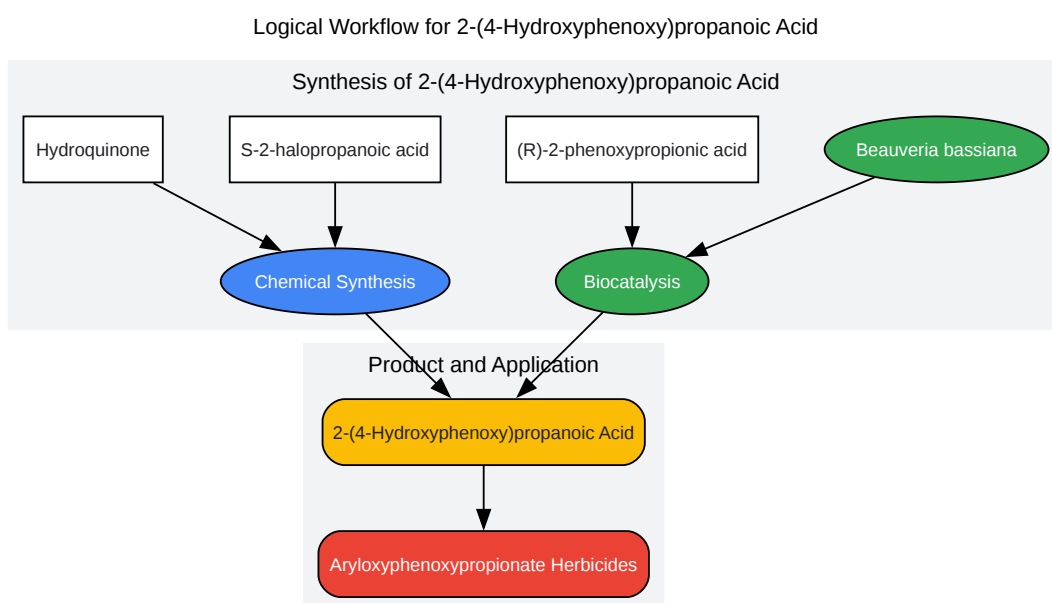
The primary application of 2-(4-hydroxyphenoxy)propanoic acid is as a key intermediate in the synthesis of aryloxyphenoxypropionate herbicides.[4] These herbicides are widely used in agriculture to control grassy weeds.

While there is limited direct research on the biological activities of 2-(4-hydroxyphenoxy)propanoic acid itself, related phenolic and propanamide structures have been

investigated for various pharmacological properties. For instance, propanamide-sulfonamide conjugates have been studied as dual inhibitors of urease and cyclooxygenase-2.[11] Natural flavonoids, which share some structural similarities, are known for their broad-spectrum antibacterial activities.[12]

Signaling Pathways and Experimental Workflows

As 2-(4-hydroxyphenoxy)propanoic acid is primarily an intermediate, there is a lack of information regarding its direct interaction with specific signaling pathways. However, we can visualize the logical workflow for its production and subsequent use.



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Caption: Logical workflow for the synthesis and application of 2-(4-Hydroxyphenoxy)propanoic Acid.

Conclusion

2-(4-Hydroxyphenoxy)propanoic acid is a compound of significant interest, primarily due to its role as a precursor in the agrochemical industry. While the initially requested **2-(4-Hydroxyphenoxy)propanamide** is not well-documented, the extensive research on the corresponding carboxylic acid provides a wealth of technical information for researchers and scientists. The development of both chemical and biocatalytic synthesis methods highlights the ongoing efforts to produce this key intermediate in an efficient and environmentally friendly manner. Future research may explore potential biological activities of this compound beyond its current application as a synthetic intermediate.

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